

# Technical Guide: N2-Acetyl Acyclovir Benzoate-d5 Certificate of Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N2-Acetyl Acyclovir Benzoate-d5

Cat. No.: B15601584

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the quality control of **N2-Acetyl Acyclovir Benzoate-d5**, a deuterated internal standard for bioanalytical studies. The information presented is representative of a typical Certificate of Analysis for this compound, tailored for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

The following tables summarize the key quantitative data for a representative batch of **N2-Acetyl Acyclovir Benzoate-d5**.

**Table 1: Identity and Physical Properties**

Parameter	Specification	Result
Appearance	White to off-white solid	Conforms
Molecular Formula	C <sub>17</sub> H <sub>12</sub> D <sub>5</sub> N <sub>5</sub> O <sub>5</sub>	Conforms
Molecular Weight	376.38 g/mol	376.38
Melting Point	Not Determined	Not Determined
Solubility	Soluble in DMSO	Conforms

**Table 2: Purity and Impurity Profile**

Analysis	Method	Specification	Result
Purity by HPLC	HPLC-UV	$\geq 98.0\%$	99.5%
Isotopic Purity (d5)	Mass Spectrometry	$\geq 99\%$	99.6%
Residual Solvents	$^1\text{H}$ NMR	To be reported	$< 0.1\%$ (DMSO)
Water Content	Karl Fischer Titration	$\leq 0.5\%$	0.2%

**Table 3: Spectroscopic Data**

Analysis	Method	Result
$^1\text{H}$ NMR	400 MHz, DMSO- $\text{d}_6$	Conforms to structure
Mass Spectrum	ESI-MS	$[\text{M}+\text{H}]^+ = 377.2$

## Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

### High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a variable wavelength detector.
- Column: C18, 4.6 x 150 mm, 3.5  $\mu\text{m}$  particle size.
- Mobile Phase:
  - A: 0.1% Formic acid in Water
  - B: 0.1% Formic acid in Acetonitrile
- Gradient:

Time (min)	%A	%B
0	95	5
20	5	95
25	5	95
26	95	5

| 30 | 95 | 5 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection: UV at 254 nm
- Injection Volume: 10 µL
- Sample Preparation: The sample was dissolved in a 1:1 mixture of Acetonitrile and Water to a final concentration of 1 mg/mL.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: Waters Xevo G2-XS QToF or equivalent.
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Mass Range: 50 - 1200 m/z
- Capillary Voltage: 3.0 kV
- Cone Voltage: 30 V
- Source Temperature: 120 °C
- Desolvation Temperature: 350 °C

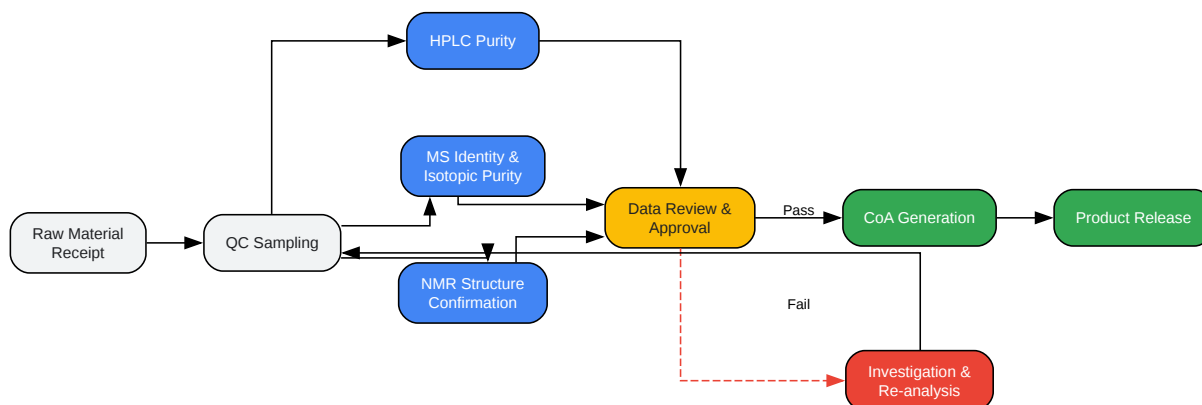
- Data Analysis: The isotopic distribution of the  $[M+H]^+$  ion was analyzed to determine the isotopic purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: Bruker Avance III 400 MHz spectrometer or equivalent.
- Solvent: DMSO- $d_6$
- Temperature: 25 °C
- Analysis: The  $^1H$  NMR spectrum was acquired and the chemical shifts and coupling constants were compared to the expected values for the structure of **N2-Acetyl Acyclovir Benzoate- $d_5$** . The absence of significant signals corresponding to the non-deuterated positions confirms the deuteration.

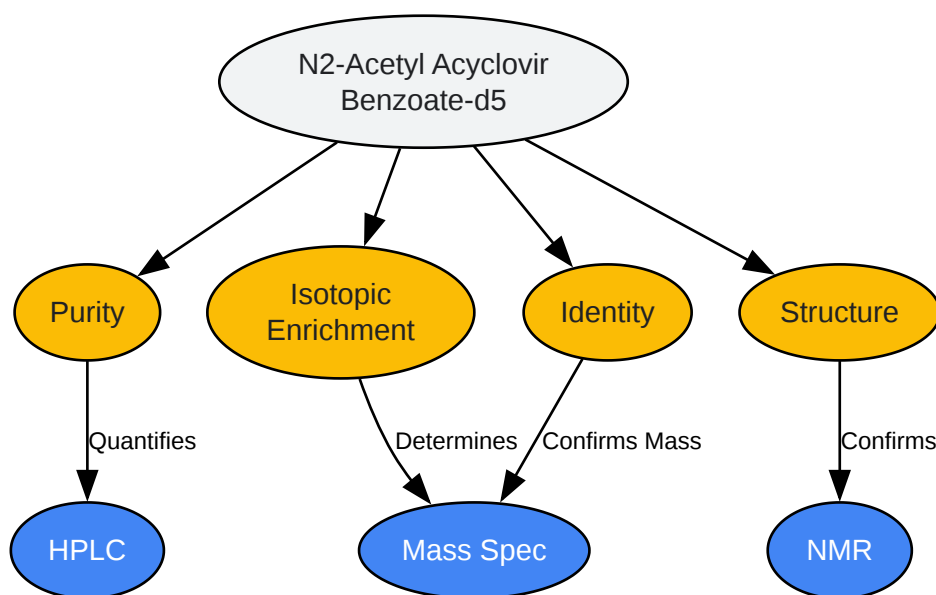
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **N2-Acetyl Acyclovir Benzoate- $d_5$** .



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Caption: Quality Control Workflow for **N2-Acetyl Acyclovir Benzoate-d5**.



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Caption: Relationship between Analytical Techniques and Compound Attributes.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)